

Thermochemical Properties of D-alpha-Phenylglycine: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermochemical properties of D-alpha-Phenylglycine, an essential non-proteinogenic amino acid utilized in the synthesis of various pharmaceuticals. The following sections detail its key thermochemical data, outline the experimental protocols for their determination, and provide a visual representation of a key experimental workflow.

Core Thermochemical Data

The thermochemical properties of D-alpha-Phenylglycine are crucial for understanding its stability, reactivity, and behavior in various chemical processes, which is of significant importance in drug development and manufacturing. While direct experimental data for the D-enantiomer is limited, the properties of its L-enantiomer and the racemic DL-mixture provide excellent estimates, as enantiomers possess identical scalar thermochemical properties.

Physical and Thermochemical Properties of Phenylglycine Isomers



Property	D-alpha- Phenylglycine	L-alpha- Phenylglycine	DL-alpha- Phenylglycine
Molecular Formula	C ₈ H ₉ NO ₂	C ₈ H ₉ NO ₂	C ₈ H ₉ NO ₂
Molar Mass (g/mol)	151.16	151.16	151.16
Melting Point (°C)	302 (decomposes)[1]	>300	290[2][3]
Density (g/cm³)	1.2 (at 20°C)[1]	-	-
Water Solubility (g/100mL)	0.3[1]	-	-
Heat Capacity, C_p (J K^{-1} mol ⁻¹) at 298.15 K	177.3 (temperature not specified)[4]	179.1[4]	177.7[4]
Standard Enthalpy of Combustion, ΔHc° (kJ/mol)	-	-	-4009.0
Standard Enthalpy of Formation, ΔHf° (solid) (kJ/mol)	Data not available	Data not available	Data not available

Note: The standard enthalpy of combustion for DL-phenylglycine is sourced from the NIST Chemistry WebBook. The standard enthalpy of formation for solid amino acids is typically determined from their enthalpy of combustion.[5][6]

Experimental Protocols

The determination of the thermochemical properties of amino acids like D-alpha-Phenylglycine requires precise and standardized experimental methodologies. The following are detailed protocols for key experimental techniques.

Bomb Calorimetry for Enthalpy of Combustion

The standard enthalpy of combustion is determined using a bomb calorimeter. This technique measures the heat released when a substance is completely burned in a controlled volume of oxygen.



Methodology:

- Sample Preparation: A precisely weighed pellet of crystalline D-alpha-Phenylglycine (typically 0.5 1.0 g) is placed in a sample holder within the calorimeter's bomb.
- Bomb Assembly: A fuse wire is connected to the ignition circuit and positioned to be in contact with the sample.
- Pressurization: The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
- Calorimeter Setup: The sealed bomb is submerged in a known volume of water in the calorimeter's insulated container. The system is allowed to reach thermal equilibrium.
- Ignition and Data Acquisition: The sample is ignited by passing an electric current through the fuse wire. The temperature of the water surrounding the bomb is monitored and recorded at regular intervals until it reaches a maximum and then begins to cool.
- Calculation: The heat of combustion is calculated from the observed temperature rise, taking
 into account the heat capacity of the calorimeter system (which is predetermined using a
 standard substance like benzoic acid), and corrections for the heat of formation of nitric acid
 and sulfuric acid (if applicable) from the nitrogen and sulfur content of the sample. The
 standard enthalpy of combustion is then calculated from the heat of combustion at constant
 volume.

Differential Scanning Calorimetry (DSC) for Heat Capacity

Differential Scanning Calorimetry is a thermal analysis technique used to measure the heat capacity of a substance by monitoring the difference in heat flow required to increase the temperature of the sample and a reference.

Methodology:

• Sample Preparation: A small, accurately weighed amount of D-alpha-Phenylglycine (typically 5-15 mg) is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.



- Instrument Setup: The sample and reference pans are placed in the DSC cell. The instrument is programmed with a specific temperature range and a constant heating rate (e.g., 10 K/min).
- Measurement: The DSC instrument heats both the sample and the reference pans at the
 programmed rate. The differential heat flow to the sample required to maintain it at the same
 temperature as the reference is measured as a function of temperature.
- Calibration: The heat flow and temperature are calibrated using standard materials with known melting points and enthalpies of fusion (e.g., indium).
- Heat Capacity Calculation: The heat capacity of the sample is determined by comparing the
 heat flow signal of the sample with that of a standard material with a known heat capacity
 (e.g., sapphire) under the same experimental conditions, and with a baseline measurement
 (empty pans). The heat capacity at a specific temperature is calculated using the following
 equation:

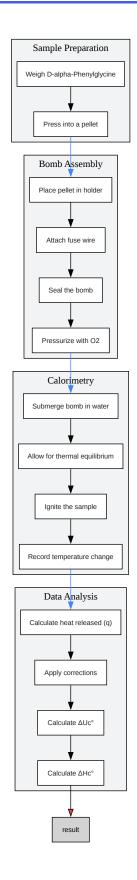
Cp,sample = (DSCsample - DSCbaseline) / (DSCstandard - DSCbaseline) * Cp,standard * (mstandard / msample)

where DSC is the heat flow signal and m is the mass.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for determining the standard enthalpy of combustion of D-alpha-Phenylglycine using bomb calorimetry.





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Caption: Workflow for Bomb Calorimetry.



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